

In-Depth Technical Guide: Solubility of 9-Anthracenecarboxylic Acid in Organic Solvents

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Compound of Interest		
Compound Name:	9-Anthracenecarboxylic acid	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **9- Anthracenecarboxylic acid** (9-ACA) in various organic solvents. Due to the limited availability of extensive, temperature-dependent quantitative data in publicly accessible literature, this guide synthesizes the available information and presents detailed experimental protocols for researchers to determine solubility in their own laboratory settings.

Introduction to 9-Anthracenecarboxylic Acid

9-Anthracenecarboxylic acid is a fluorescent solid organic compound derived from anthracene.[1] Its unique photophysical properties and its role as a chloride channel inhibitor make it a valuable molecule in biochemical research and a building block in the synthesis of novel materials and pharmaceutical intermediates.[2] Understanding its solubility is critical for its application in various research and development activities, including reaction chemistry, formulation development, and analytical method development.

Qualitative Solubility Profile

9-Anthracenecarboxylic acid is a hydrophobic molecule and, consequently, exhibits low solubility in aqueous solutions.[1] Its solubility is significantly higher in a range of organic solvents. The carboxylic acid functional group allows for some interaction with polar solvents.[1] Generally, it is considered soluble in solvents such as ethanol, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), acetone, and chloroform.[1][2]



Quantitative Solubility Data

Comprehensive, temperature-dependent quantitative solubility data for 9-

Anthracenecarboxylic acid across a wide array of organic solvents is not readily available in the published literature. The following table summarizes the available quantitative data points from various sources. It is important to note that these values may be determined under different experimental conditions.



Solvent	Molar Mass (g/mol)	Solubility (approximate)	Concentration (Molar)	Notes
Ethanol	46.07	~ 1 mg/mL[2][3]	~ 0.0045 M	-
Soluble to 10 mM[4]	0.01 M	-		
Dimethyl Sulfoxide (DMSO)	78.13	~ 1 mg/mL[2][3]	~ 0.0045 M	-
Soluble to 100 mM[4]	0.1 M	-		
125 mg/mL[5]	~ 0.562 M	Requires sonication and warming	_	
N,N- Dimethylformami de (DMF)	73.09	~ 1 mg/mL[2][3]	~ 0.0045 M	-
Chloroform	119.38	Soluble[1]	Data not available	-
Acetone	58.08	Soluble[1]	Data not available	-
Benzene	78.11	Soluble[4]	Data not available	-
Water	18.02	Insoluble[4]	Data not available	-

Note: The molecular weight of $\textbf{9-Anthrace} necarboxylic\ acid\ is\ 222.24\ g/mol\ .$

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following experimental protocols are provided.



Gravimetric Method

The gravimetric method is a classical and highly accurate technique for determining the solubility of a solid in a solvent. It involves preparing a saturated solution, separating the undissolved solid, and then evaporating the solvent from a known volume of the saturated solution to determine the mass of the dissolved solute.

4.1.1. Materials and Equipment

- 9-Anthracenecarboxylic acid (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Constant temperature bath or incubator
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- Pre-weighed glass vials for evaporation
- Oven or vacuum oven for drying

4.1.2. Procedure

- Sample Preparation: Add an excess amount of 9-Anthracenecarboxylic acid to a vial
 containing a known volume of the solvent. The presence of undissolved solid is essential to
 ensure saturation.
- Equilibration: Tightly cap the vials and place them in a constant temperature bath. Agitate the
 vials (e.g., using a shaker or magnetic stirrer) for a sufficient period (typically 24-72 hours) to
 ensure equilibrium is reached.



- Phase Separation: Once equilibrium is achieved, allow the vials to rest in the temperature bath for at least 2 hours to allow the undissolved solid to settle.
- Filtration: Carefully draw a known volume of the supernatant (the clear, saturated solution) into a syringe. Attach a syringe filter and dispense the filtered solution into a pre-weighed, clean, and dry evaporation vial. Record the exact volume of the filtered solution.
- Evaporation: Place the evaporation vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the **9-Anthracenecarboxylic acid**. A vacuum oven at a lower temperature is preferable to minimize thermal degradation.
- Drying and Weighing: Once the solvent is completely evaporated, dry the vial containing the solid residue to a constant weight in the oven. Cool the vial in a desiccator before each weighing.
- Calculation: The solubility (S) in g/L can be calculated using the following formula:

S(g/L) = (Mass of vial with residue - Mass of empty vial) / Volume of filtered solution (L)

UV-Vis Spectrophotometry Method

Given that **9-Anthracenecarboxylic acid** possesses a strong UV absorbance, a spectrophotometric method can be a rapid and sensitive alternative to the gravimetric method. This method relies on creating a calibration curve to relate absorbance to concentration.

- 4.2.1. Materials and Equipment
- UV-Vis Spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- All materials and equipment listed for the Gravimetric Method (for preparing the saturated solution)
- 4.2.2. Procedure

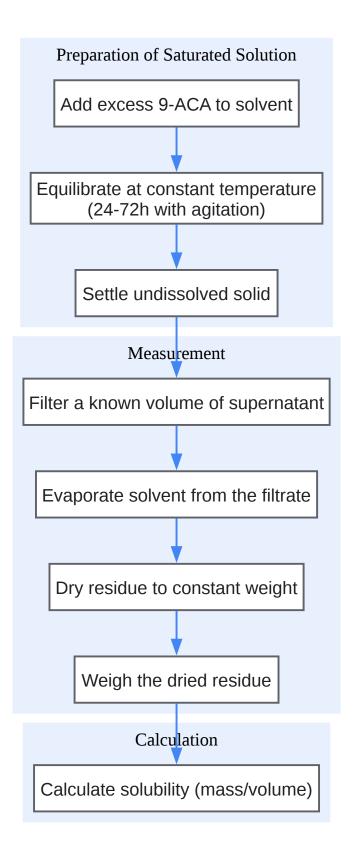


- Determine the Wavelength of Maximum Absorbance (λmax): Prepare a dilute solution of 9Anthracenecarboxylic acid in the solvent of interest. Scan the solution in the UV-Vis
 spectrophotometer to determine the λmax. For 9-ACA in ethanol, a λmax of approximately
 254 nm has been reported.[2][6]
- Prepare a Calibration Curve:
 - Prepare a stock solution of known concentration of 9-Anthracenecarboxylic acid in the chosen solvent.
 - Perform a series of dilutions to create a set of standard solutions of decreasing concentrations.
 - Measure the absorbance of each standard solution at the λmax.
 - Plot a graph of absorbance versus concentration. This should yield a linear relationship according to the Beer-Lambert law.
- Prepare a Saturated Solution: Follow steps 1-3 of the Gravimetric Method (Section 4.1.2).
- Sample Analysis:
 - Carefully withdraw a small aliquot of the clear supernatant from the saturated solution.
 - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - \circ Measure the absorbance of the diluted solution at the λ max.
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility.

Visualized Experimental Workflow



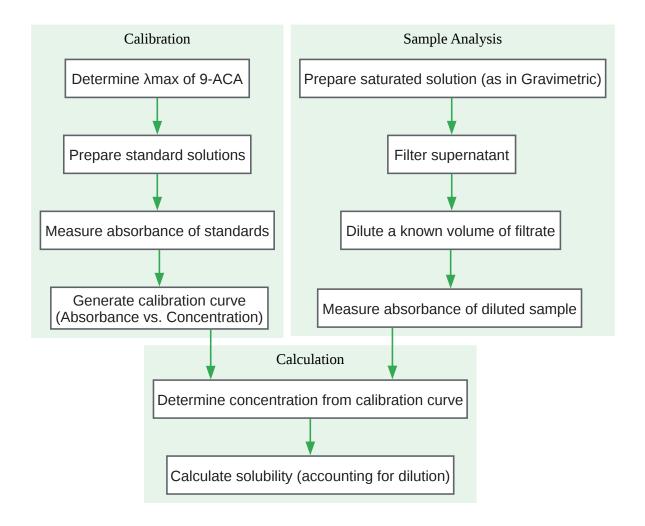
The following diagrams illustrate the workflows for the gravimetric and UV-Vis spectrophotometry methods for determining the solubility of **9-Anthracenecarboxylic acid**.





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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Workflow for UV-Vis Spectrophotometric Solubility Determination.

Factors Influencing Solubility



Several factors can influence the solubility of **9-Anthracenecarboxylic acid**:

- Solvent Polarity: As a largely nonpolar molecule with a polar carboxylic acid group, its solubility will be highest in solvents with compatible polarity.
- Temperature: Generally, the solubility of a solid in a liquid increases with temperature; however, the extent of this increase is compound and solvent-specific.
- pH: In protic solvents, the pH can significantly affect solubility. In basic conditions, the carboxylic acid will be deprotonated to the more soluble carboxylate salt. Conversely, in acidic conditions, the protonated form will dominate.[1]
- Purity of 9-ACA: Impurities can affect the measured solubility.
- Crystalline Form (Polymorphism): Different crystalline forms of a compound can have different solubilities.

Conclusion

This technical guide provides an overview of the solubility of **9-Anthracenecarboxylic acid** in organic solvents, based on currently available data. For precise and application-specific solubility values, it is recommended that researchers perform their own determinations using the detailed protocols provided. The choice between the gravimetric and UV-Vis spectrophotometry methods will depend on the available equipment, the required accuracy, and the throughput needed. Further research to establish a comprehensive, temperature-dependent solubility database for this compound would be a valuable contribution to the scientific community.

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